

# An In-depth Technical Guide to the Chemical Compound HPH-15

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## For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, mechanism of action, and preclinical data for the novel compound **HPH-15**. The information is intended for researchers, scientists, and professionals involved in drug development and metabolic disease research.

### **Chemical Structure and Properties**

**HPH-15** is a synthetic small molecule with a distinct chemical structure that underpins its biological activity.



Identifier	Value
Formal Name	N2,N6-bis[2-[(1,1-dimethylethyl)thio]ethyl]-2,6- pyridinedicarbothioamide
Synonym	НРН-8
CAS Number	1009838-93-0
Molecular Formula	C19H31N3S4
Formula Weight	429.7 g/mol
SMILES	S=C(C1=CC=CC(C(NCCSC(C) (C)C)=S)=N1)NCCSC(C)(C)C
InChI Key	JFUQLHSMAKQEMR-UHFFFAOYSA-N
Physical Form	A solid
Solubility	Soluble in DMSO (≥ 10 mg/ml) and Ethanol (≥ 10 mg/ml)

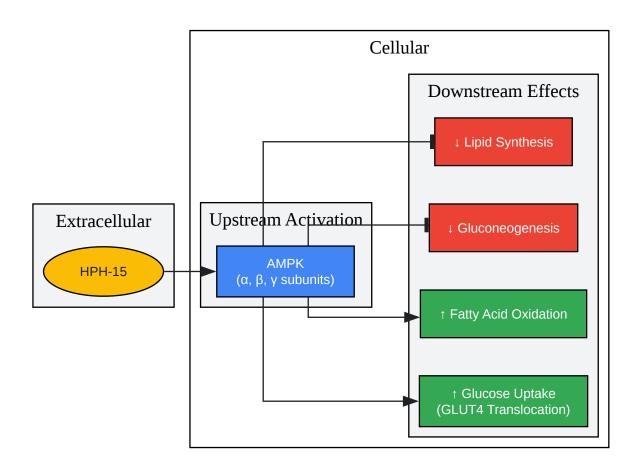
#### **Mechanism of Action**

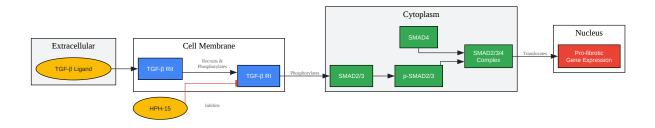
**HPH-15** has been identified as a potent activator of AMP-activated protein kinase (AMPK), a critical regulator of cellular energy homeostasis.[1][2][3] Its mechanism of action also involves the inhibition of the Transforming Growth Factor- $\beta$  (TGF- $\beta$ ) signaling pathway, contributing to its antifibrotic properties.[4]

#### **AMPK Signaling Pathway Activation**

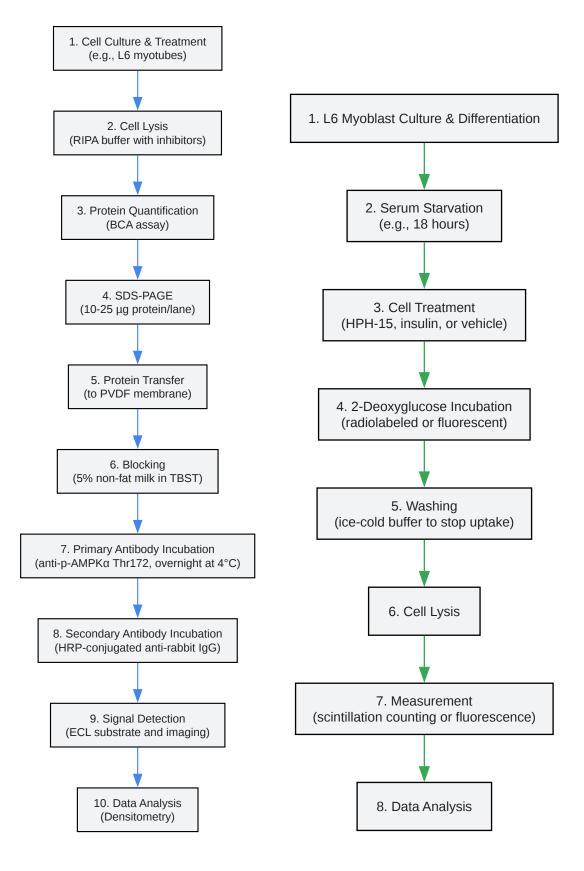
**HPH-15** activates AMPK at significantly lower concentrations than metformin, a widely used antidiabetic drug.[1][2][3] Activated AMPK plays a central role in metabolic regulation by phosphorylating various downstream targets. This leads to an increase in catabolic processes that generate ATP, such as glucose uptake and fatty acid oxidation, and a decrease in anabolic processes that consume ATP, like gluconeogenesis, and lipid and protein synthesis.[5]











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